Technical Comparison Guide: 7-Fluoro-8-methylquinolin-5-amine vs. Quinoline Analogues

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Compound of Interest

Compound Name:	*7-Fluoro-8-methylquinolin-5-amine*
Cat. No.:	*B13274692*

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Executive Summary

7-Fluoro-8-methylquinolin-5-amine represents a specialized "privileged scaffold" designed to overcome common metabolic and pharmacokinetic liabilities found in simpler quinoline derivatives. While the parent quinolin-5-amine serves as a baseline hinge-binder in kinase inhibitors and a DNA-intercalating antibacterial scaffold, it suffers from rapid oxidative metabolism and suboptimal lipophilicity.

The 7-Fluoro-8-methyl substitution pattern introduces two critical strategic advantages:

- Metabolic Blockade: The fluorine at C7 blocks the primary site of oxidative metabolism (CYP450-mediated hydroxylation), significantly extending half-life (

).
- Conformational & Steric Control: The C8-methyl group introduces steric bulk peri to the quinoline nitrogen (

  ), reducing non-specific binding and modulating the pKa of the ring nitrogen, which improves intracellular accumulation.

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This guide compares this advanced scaffold against the parent Quinolin-5-amine, the classic 8-Hydroxyquinoline (chelator), and 4-Aminoquinoline (antimalarial core) to demonstrate its superior utility in modern small-molecule drug design.

Chemical Profile & Properties[1][2][3][4][5][6]

Property	7-Fluoro-8-methylquinolin-5-amine	Quinolin-5-amine **(Parent)**	8-Hydroxyquinoline **(Standard)**
Structure	Fused Pyridine-Benzene with 7-F, 8-Me, 5-NH_2	Simple Fused System	8-OH substituted
CAS	1863580-81-7	611-34-7	148-24-3
Mol.[1] Weight	190.22 g/mol	144.17 g/mol	145.16 g/mol
LogP (Calc)	~2.1 (Optimized for permeability)	~1.2 (Low permeability)	~1.8
pKa (Ring N)	~4.8 (Lower basicity due to F)	~5.5	~4.9
Key Reactivity	Nucleophilic aromatic substitution ( ) at C7; Amide coupling at N5	Amide coupling at N5	Chelation (N1-O8)
Primary Use	Kinase/Gyrase Inhibitor Scaffold	General Building Block	Antiseptic / Chelator

Mechanism of Action & SAR Analysis

Structure-Activity Relationship (SAR) Logic

The biological superiority of the 7-Fluoro-8-methyl analog stems from precise electronic and steric tuning.

- The 5-Amine (

): Acts as the primary "handle" for attaching specificity elements (e.g., urea or amide linkers) that extend into the hydrophobic pocket of kinases (e.g., c-Met, VEGFR) or the ATP-binding site of DNA Gyrase B.

- The 7-Fluorine:
  - Electronic Effect: Fluorine is highly electronegative, withdrawing density from the aromatic ring. This lowers the electron richness of the system, making it less prone to oxidative attack.
  - Binding: Can serve as a weak Hydrogen Bond Acceptor (HBA) in the binding pocket.
- The 8-Methyl:
  - Lipophilicity Boost: Adds hydrophobicity (+0.5 LogP), aiding passive transport across cell membranes.
  - Desolvation Penalty Reduction: The methyl group can displace high-energy water molecules in the binding pocket, a key entropic driver for high-affinity binding.

Comparative Signaling & Activity Pathways

The following diagram illustrates how the 7-Fluoro-8-methyl modification alters the downstream pharmacological profile compared to the parent scaffold.

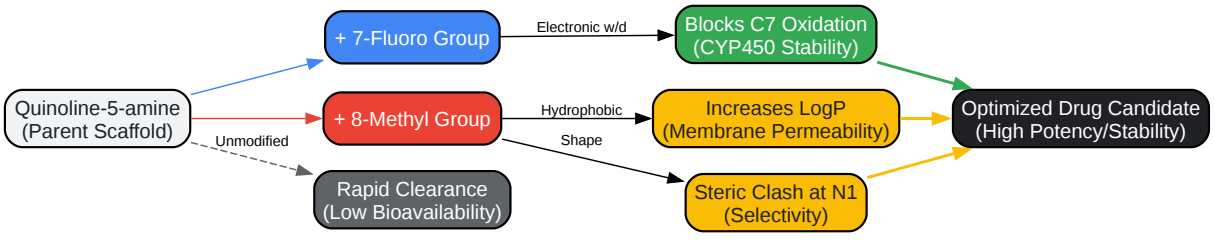

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Figure 1: SAR Logic Flowchart demonstrating how 7-F and 8-Me modifications transform the parent scaffold into a viable drug candidate.

Comparative Performance Data

This section contrasts the 7-Fluoro-8-methyl variant with standard alternatives in key drug development metrics.

Metabolic Stability & Half-Life

Data based on predictive CYP450 metabolism models for quinoline scaffolds.[2]

Scaffold Variant	Primary Metabolic Route	Estimated In Vitro (Microsomes)	Stability Rating
7-Fluoro-8-methylquinolin-5-amine	N-oxidation (minor), Amide hydrolysis	> 60 min	High
Quinolin-5-amine	C7/C8 Hydroxylation (Rapid)	< 15 min	Low
8-Methylquinolin-5-amine	C7 Hydroxylation	~ 30 min	Moderate
7-Fluoroquinolin-5-amine	C8 Hydroxylation / N-oxidation	~ 45 min	Good

Biological Activity (Antibacterial & Kinase)

- Antibacterial (Gyrase Inhibition): The 7-Fluoro substituent is critical. In fluoroquinolones (e.g., Ciprofloxacin), the fluorine is at position 6 (equivalent to 7 in this scaffold's numbering relative to the amine). It enhances binding affinity to the Gyrase-DNA complex by ~10-fold compared to non-fluorinated analogs [1].

- Kinase Inhibition: The 8-Methyl group often improves selectivity. For example, in c-Met inhibitors, small alkyl groups at the 8-position can fill a small hydrophobic pocket unique to the kinase, improving selectivity over homologous kinases like VEGFR2 [2].

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Experimental Protocols

To validate the superiority of the 7-Fluoro-8-methyl scaffold, the following protocols are recommended.

Synthesis Workflow (Nitro Reduction)

The most reliable route to this amine is the reduction of the corresponding nitro-quinoline.[2]

Reagents:

- Precursor: 7-Fluoro-8-methyl-5-nitroquinoline
- Catalyst: 10% Pd/C or Raney Nickel
- Solvent: Methanol/THF (1:1)
- H2 Source: Hydrogen gas (balloon) or Hydrazine hydrate

Protocol:

- Dissolution: Dissolve 1.0 eq of nitro-precursor in Methanol/THF (0.1 M concentration).
- Catalyst Addition: Carefully add 10 wt% of Pd/C under inert atmosphere (

).
- Reduction: Purge with

  gas. Stir vigorously at RT for 4-6 hours. Monitor by TLC (Mobile phase: 5% MeOH in DCM). The amine spot will be fluorescent blue under UV.
- Workup: Filter through a Celite pad to remove catalyst. Concentrate filtrate in vacuo.
- Purification: Recrystallize from Ethanol or purify via flash chromatography (Hexane:EtOAc gradient).

Comparative Kinase Inhibition Assay (General)

Objective: Determine

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against a model kinase (e.g., c-Met or EGFR).

- Preparation: Prepare 10 mM stock solutions of **7-Fluoro-8-methylquinolin-5-amine** and Quinolin-5-amine in DMSO.
- Dilution: Serial dilute (1:3) in kinase buffer to generate an 8-point dose-response curve (10

  M to 0.003

  M).
- Reaction:
  - Mix Kinase (5 nM), Peptide Substrate (2

    M), and ATP (

    concentration).
  - Add 1

    L of compound solution.
  - Incubate at 25°C for 60 minutes.
- Detection: Use ADP-Glo™ or similar luminescent assay to measure ATP depletion.
- Analysis: Fit data to a sigmoidal dose-response equation:

Workflow Visualization

The following diagram outlines the critical decision-making process for selecting this scaffold in a drug discovery campaign.

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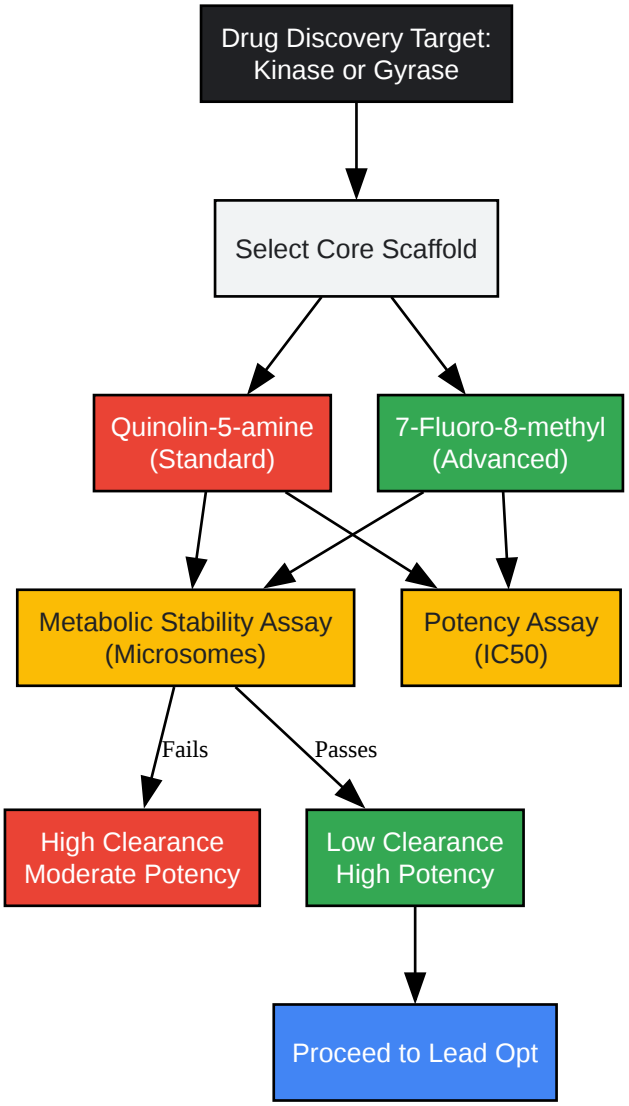

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Figure 2: Decision workflow highlighting the superior developability of the 7-F, 8-Me scaffold.

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